

Spectroscopic Data of Bisphenol A Disodium Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 4,4'-(propane-2,2-diyl)diphenolate

CAS No.: 2444-90-8

Cat. No.: B152877

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Introduction

Bisphenol A (BPA) is a widely used industrial chemical that serves as a monomer for the production of polycarbonate plastics and epoxy resins. The corresponding bisphenol A disodium salt is a key intermediate in many of these polymerization processes, often generated in situ. A thorough understanding of its spectroscopic characteristics is crucial for researchers, scientists, and professionals involved in polymer chemistry and drug development for reaction monitoring, quality control, and structural elucidation. This technical guide provides a comprehensive overview of the available spectroscopic data for bisphenol A disodium salt, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), along with detailed experimental protocols for its synthesis. Due to the nature of its use as an intermediate, complete spectroscopic data for the isolated disodium salt is not extensively published. Therefore, where direct data for the salt is unavailable, data for the parent compound, bisphenol A, is provided for comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of organic compounds. The formation of the disodium salt from bisphenol A leads to distinct changes in the chemical shifts of the protons and carbons, particularly those in proximity to the phenolic oxygen atoms.

¹H NMR Data

The proton NMR spectrum of bisphenol A disodium salt is characterized by the disappearance of the phenolic hydroxyl proton signal and a slight upfield shift of the aromatic protons compared to the parent compound.

Compound	Proton Type	Chemical Shift (δ) in ppm	Solvent
Bisphenol A	Methyl (-CH ₃)	~1.53	DMSO-d ₆
Aromatic (Ar-H)	6.64 and 6.97	DMSO-d ₆	
Hydroxyl (-OH)	~9.13	DMSO-d ₆	
Bisphenol A Disodium Salt	Methyl (-CH ₃)	~1.53	DMSO-d ₆
Aromatic (Ar-H)	6.64 and 6.97[1]	DMSO-d ₆	
Phenolic Proton	Absent[1]	DMSO-d ₆	

¹³C NMR Data

Specific ¹³C NMR data for bisphenol A disodium salt is not readily available in the literature. However, based on the principles of NMR spectroscopy, the deprotonation of the hydroxyl groups to form the phenoxide is expected to cause a significant downfield shift for the carbon atom directly attached to the oxygen (C-O) and slight shifts for the other aromatic carbons. For reference, the ¹³C NMR data for bisphenol A is provided below.

Compound	Carbon Type	Chemical Shift (δ) in ppm	Solvent
Bisphenol A	Methyl (-CH ₃)	31.5	CDCl ₃
Quaternary (-C(CH ₃) ₂)	42.0	CDCl ₃	
Aromatic (C-H)	114.9, 128.2	CDCl ₃	
Aromatic (C-C)	143.9	CDCl ₃	
Aromatic (C-O)	153.6	CDCl ₃	

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups within a molecule. The most significant change in the IR spectrum upon formation of bisphenol A disodium salt from bisphenol A is the disappearance of the broad O-H stretching vibration of the phenolic hydroxyl group.

Compound	Functional Group	Wavenumber (cm ⁻¹)
Bisphenol A	O-H stretch (phenolic)	~3300-3500 (broad)
C-H stretch (aromatic)	~3000-3100	
C-H stretch (aliphatic)	~2850-3000	
C=C stretch (aromatic)	~1500-1600	
C-O stretch (phenolic)	~1200-1250	
Bisphenol A Disodium Salt	O-H stretch	Absent
C=C stretch (aromatic)	1508-1611[2]	
C-H bend (aliphatic)	1365-1465[2]	
C-O stretch (phenoxide)	1050-1300[2]	

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments. Direct mass spectrometry of the non-volatile bisphenol A disodium salt is uncommon. The data presented here is for the parent compound, bisphenol A. For the disodium salt, one would expect to observe the dianion at m/z corresponding to $[M-2Na]^{2-}$ under appropriate negative ion mode conditions, or adduct ions in other modes. The exact mass of bisphenol A disodium salt is 272.07 g/mol .[\[3\]](#)

Compound	Ion	m/z	Method
Bisphenol A	$[M]^+$	228	Electron Ionization
$[M-CH_3]^+$	213	Electron Ionization	

Experimental Protocols

The synthesis of bisphenol A disodium salt is typically achieved by reacting bisphenol A with a sodium base in a suitable solvent.

Synthesis of Bisphenol A Disodium Salt

Materials:

- Bisphenol A (1 equivalent)
- Sodium hydroxide (2 equivalents)
- Isopropyl alcohol

Procedure:[\[4\]](#)

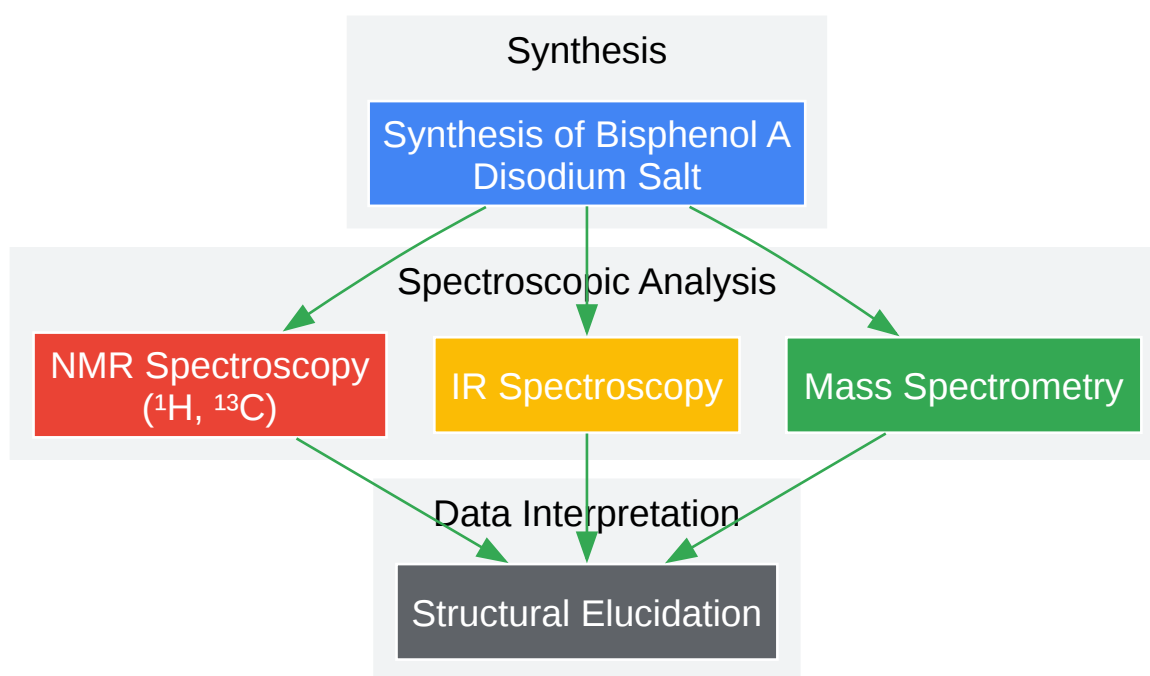
- Charge a three-necked flask with bisphenol A, sodium hydroxide, and isopropyl alcohol.
- Bubble nitrogen gas through the mixture to remove oxygen from the flask.
- Heat the mixture to 60°C and allow it to react for 1 hour, during which a precipitate will form.
- Filter the precipitate under a nitrogen atmosphere.

- Wash the precipitate twice with hot isopropyl alcohol.
- Dry the resulting bis-sodium salt of bisphenol A under reduced pressure at 200°C for 3 hours.

Diagrams

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic characterization of a chemical compound like bisphenol A disodium salt.

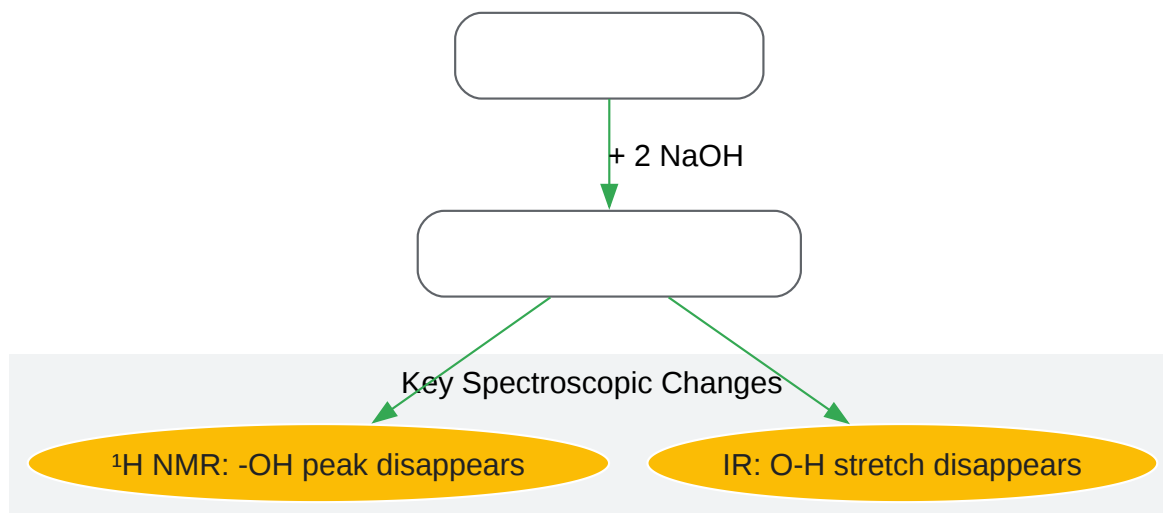


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Caption: General workflow for spectroscopic analysis.

Relationship between Bisphenol A and its Disodium Salt

This diagram illustrates the chemical transformation and the key spectroscopic changes observed.



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Caption: Transformation and key spectroscopic changes.

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- To cite this document: BenchChem. [Spectroscopic Data of Bisphenol A Disodium Salt: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b152877/docs#spectroscopic-data-of-bisphenol-a-disodium-salt-a-technical-guide\]](https://www.benchchem.com/product/b152877/docs#spectroscopic-data-of-bisphenol-a-disodium-salt-a-technical-guide)

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